

Application Note: Analysis of Fenothiocarb using Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: *Fenothiocarb*

Cat. No.: *B1672524*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Fenothiocarb is a thiocarbamate herbicide used for weed control in various agricultural settings. Monitoring its residue levels in environmental and food samples is crucial for ensuring consumer safety and regulatory compliance. Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful and widely used analytical technique for the identification and quantification of pesticide residues like **fenothiocarb**. This application note provides a detailed protocol for the analysis of **fenothiocarb** using a common sample preparation method, QuEChERS, followed by GC-MS detection.

Principle

The method involves the extraction of **fenothiocarb** from a sample matrix using the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) methodology. This technique utilizes a salting-out liquid-liquid extraction followed by dispersive solid-phase extraction (d-SPE) for cleanup. The purified extract is then injected into a gas chromatograph, where **fenothiocarb** is separated from other components based on its volatility and interaction with the stationary phase of the GC column. The separated analyte then enters the mass spectrometer, where it is ionized and fragmented. The resulting mass spectrum, which provides

information about the mass-to-charge ratio of the parent ion and its fragments, allows for highly specific and sensitive detection and quantification of **fenothiocarb**.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the GC-MS analysis of **Fenothiocarb**. It is important to note that while some data is specific to **Fenothiocarb**, values for LOD, LOQ, and linearity are based on typical performance for similar pesticide analysis using GC-MS and may require method-specific validation.

Parameter	Value	Source
Analyte	Fenothiocarb	-
Molecular Formula	C ₁₃ H ₁₉ NO ₂ S	[1]
Molecular Weight	253.36 g/mol	[1]
Retention Time (RT)	~17.7 min	[1]
Quantifier Ion (m/z)	160.07	[1]
Qualifier Ion 1 (m/z)	72.01	[1]
Qualifier Ion 2 (m/z)	106.00	
Limit of Detection (LOD)	0.01 - 5 µg/kg (typical)	
Limit of Quantification (LOQ)	0.04 - 10 µg/kg (typical)	
Linearity Range	1 - 100 µg/L (typical)	

Experimental Protocol

Apparatus and Materials

- GC-MS System: A gas chromatograph coupled to a mass spectrometer with an electron ionization (EI) source.
- GC Column: A non-polar capillary column, such as a DB-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent.

- Sample Homogenizer: High-speed blender or equivalent.
- Centrifuge: Capable of reaching at least 4000 x g.
- Vortex Mixer
- Nitrogen Evaporator
- Autosampler Vials: 2 mL, amber glass, with PTFE-lined septa.
- Syringe Filters: 0.22 µm PTFE.
- QuEChERS Extraction Salts and d-SPE Tubes: Commercially available kits are recommended. A typical d-SPE tube for general matrices contains primary secondary amine (PSA) and magnesium sulfate.
- Solvents and Reagents: Acetonitrile (ACN), water (HPLC grade), and **Fenothiocarb** analytical standard.

Sample Preparation (QuEChERS)

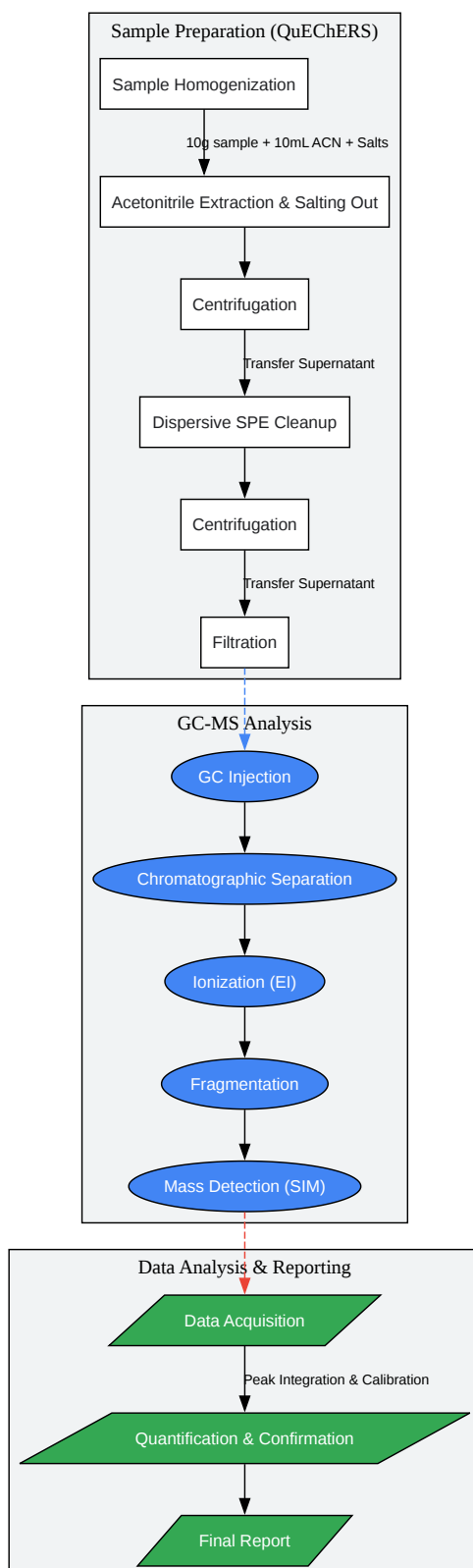
- Homogenization: Weigh 10-15 g of the representative sample into a blender and homogenize.
- Extraction:
 - Transfer 10 g of the homogenized sample into a 50 mL centrifuge tube.
 - Add 10 mL of acetonitrile.
 - Add the appropriate QuEChERS extraction salt packet (e.g., 4 g MgSO₄, 1 g NaCl, 1 g sodium citrate, 0.5 g disodium citrate sesquihydrate).
 - Cap the tube and vortex vigorously for 1 minute.
 - Centrifuge at ≥ 4000 x g for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

- Take a 1 mL aliquot of the upper acetonitrile layer and transfer it to a 2 mL d-SPE cleanup tube containing PSA and MgSO₄.
- Vortex for 30 seconds.
- Centrifuge at $\geq 4000 \times g$ for 5 minutes.
- Final Extract Preparation:
 - Take an aliquot of the cleaned supernatant and filter it through a 0.22 μm PTFE syringe filter into an autosampler vial.
 - The sample is now ready for GC-MS analysis.

GC-MS Analysis

- Injector Temperature: 250 °C
- Injection Mode: Splitless (1 μL injection volume)
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Oven Temperature Program:
 - Initial temperature: 70 °C, hold for 2 minutes.
 - Ramp 1: 25 °C/min to 150 °C.
 - Ramp 2: 3 °C/min to 200 °C.
 - Ramp 3: 8 °C/min to 280 °C, hold for 10 minutes.
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM) using the ions listed in Table 1.

Visualization of the Experimental Workflow



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Caption: Experimental workflow for **Fenothiocarb** analysis.

Data Analysis and Quantification

- Identification: The identification of **Fenothiocarb** is confirmed by comparing the retention time and the ratio of the quantifier and qualifier ions of the sample peak with those of a known standard.
- Quantification: A calibration curve is constructed by analyzing a series of **Fenothiocarb** standards of known concentrations. The concentration of **Fenothiocarb** in the sample is then determined by interpolating its peak area against the calibration curve. Matrix-matched standards are recommended for accurate quantification to compensate for matrix effects.

Conclusion

This application note provides a comprehensive and detailed protocol for the analysis of **Fenothiocarb** using the QuEChERS sample preparation method followed by GC-MS. The described method is robust and sensitive, making it suitable for routine monitoring of **Fenothiocarb** residues in various sample matrices. The provided workflow and quantitative data serve as a valuable resource for researchers and analysts in the field of food safety and environmental monitoring. Method validation should be performed in the specific matrix of interest to ensure accuracy and precision.

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References

- 1. Fenothiocarb | C₁₃H₁₉NO₂S | CID 44178 - PubChem [pubchem.ncbi.nlm.nih.gov]
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